

# The Discovery and Characterization of 10-Methyl-10-nonadecanol: A Technical Guide

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## Compound of Interest

Compound Name: 10-Methyl-10-nonadecanol

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## Abstract

This technical guide provides a comprehensive overview of the synthesis, characterization, and potential biological significance of the long-chain tertiary alcohol, **10-Methyl-10-nonadecanol**. While a primary discovery and characterization paper for this specific molecule is not readily available in the public domain, this document outlines a robust and widely accepted synthetic methodology, predicts its key physicochemical and spectroscopic properties, and discusses its potential role in biological systems based on its structural characteristics and the behavior of similar long-chain alcohols. This guide is intended to serve as a foundational resource for researchers interested in the synthesis and evaluation of **10-Methyl-10-nonadecanol** for various applications, including its potential use in drug delivery systems.

## Introduction

**10-Methyl-10-nonadecanol** is a saturated tertiary alcohol with the chemical formula  $C_{20}H_{42}O$ . [1] Its structure consists of a nineteen-carbon chain with a hydroxyl group and a methyl group both attached to the tenth carbon atom. This structure imparts specific physical and chemical properties that are of interest in various fields of chemical and biological research. Long-chain fatty alcohols are known to be present in various natural sources and have been identified as plant metabolites.[1] Their amphiphilic nature, arising from a long hydrophobic carbon chain and a polar hydroxyl group, allows them to interact with lipid membranes, suggesting potential applications in areas such as drug delivery and formulation science.[1]

This document details a proposed synthesis of **10-Methyl-10-nonadecanol** via a Grignard reaction, a powerful and versatile method for the formation of carbon-carbon bonds and the synthesis of alcohols. Furthermore, it presents a comprehensive characterization profile, including predicted physical properties and a detailed analysis of expected spectroscopic data ( $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, IR, and Mass Spectrometry).

## Physicochemical Properties

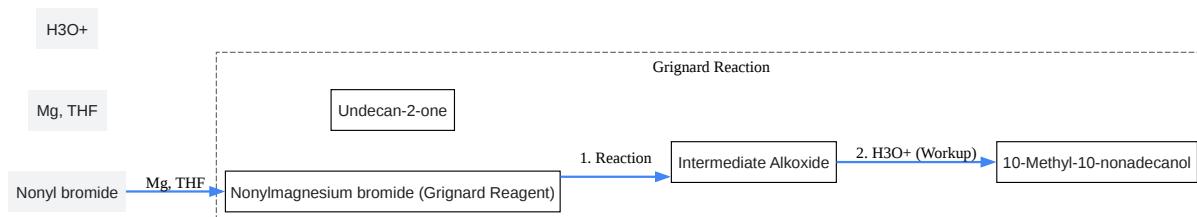
The key physicochemical properties of **10-Methyl-10-nonadecanol** are summarized in the table below. The predicted values are based on its chemical structure and data available for similar long-chain alcohols.

| Property          | Value  | Reference |
|-------------------|--|-----------|
| IUPAC Name        | 10-methylnonadecan-10-ol                       | [1]       |
| CAS Number        | 50997-06-3                                     | [1]       |
| Molecular Formula | $\text{C}_{20}\text{H}_{42}\text{O}$           | [1]       |
| Molecular Weight  | 298.5 g/mol                                    | [1]       |
| Boiling Point     | $349.5 \pm 10.0$ °C (Predicted)                | [2]       |
| Density           | $0.838 \pm 0.06$ g/cm <sup>3</sup> (Predicted) | [2]       |
| pKa               | $15.31 \pm 0.29$ (Predicted)                   | [2]       |

## Synthesis of 10-Methyl-10-nonadecanol

The synthesis of **10-Methyl-10-nonadecanol** can be efficiently achieved through a Grignard reaction, a fundamental and widely used method for the preparation of tertiary alcohols. The proposed two-step synthesis involves the reaction of a Grignard reagent, nonylmagnesium bromide, with undecan-2-one, followed by an acidic workup.

## Proposed Synthetic Pathway



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Caption: Proposed Grignard synthesis of **10-Methyl-10-nonadecanol**.

## Experimental Protocol

### Step 1: Preparation of Nonylmagnesium bromide (Grignard Reagent)

- To a flame-dried 500 mL three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a dropping funnel, add magnesium turnings (1.1 eq).
- The entire apparatus should be under an inert atmosphere (e.g., nitrogen or argon).
- Add anhydrous tetrahydrofuran (THF) to the flask to cover the magnesium turnings.
- In the dropping funnel, prepare a solution of 1-bromononane (1.0 eq) in anhydrous THF.
- Add a small amount of the 1-bromononane solution to the magnesium turnings to initiate the reaction. The reaction can be initiated by gentle heating or the addition of a small crystal of iodine if necessary.
- Once the reaction has started (indicated by bubbling and a cloudy appearance), add the remaining 1-bromononane solution dropwise at a rate that maintains a gentle reflux.
- After the addition is complete, continue to stir the mixture at room temperature for an additional 1-2 hours to ensure the complete formation of the Grignard reagent.

## Step 2: Reaction with Undecan-2-one and Workup

- Cool the freshly prepared Grignard reagent in an ice bath.
- Prepare a solution of undecan-2-one (1.0 eq) in anhydrous THF in a separate dropping funnel.
- Add the undecan-2-one solution dropwise to the cold Grignard reagent with vigorous stirring.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 2-3 hours.
- Pour the reaction mixture slowly into a beaker containing a mixture of crushed ice and a saturated aqueous solution of ammonium chloride to quench the reaction and precipitate the magnesium salts.
- Extract the aqueous layer with diethyl ether or ethyl acetate (3 x 100 mL).
- Combine the organic extracts and wash them with brine, then dry over anhydrous sodium sulfate.
- Filter the drying agent and concentrate the organic solution under reduced pressure to obtain the crude **10-Methyl-10-nonadecanol**.
- Purify the crude product by column chromatography on silica gel using a hexane/ethyl acetate gradient to yield the pure tertiary alcohol.

## Characterization

The structure of the synthesized **10-Methyl-10-nonadecanol** can be confirmed by a combination of spectroscopic techniques.

## Spectroscopic Data (Predicted)

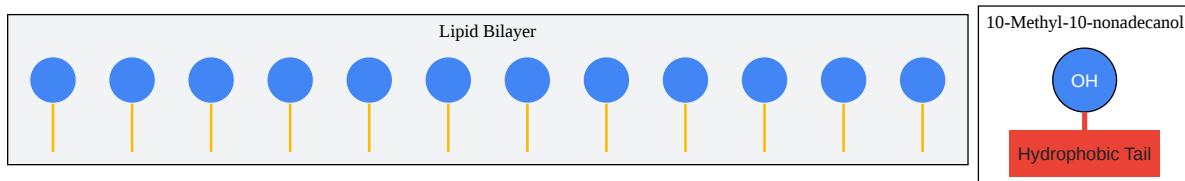
| Technique                               | Expected Features   |
|---|---|
| $^1\text{H}$ NMR ( $\text{CDCl}_3$ )    | $\delta$ ~1.25 (m, large integral, overlapping $\text{CH}_2$ groups of the long chains), $\delta$ ~1.15 (s, 3H, $-\text{CH}_3$ at C10), $\delta$ ~0.88 (t, 6H, terminal $-\text{CH}_3$ groups of the nonyl chains), $\delta$ ~1.4 (s, 1H, $-\text{OH}$ , may be broad and exchangeable with $\text{D}_2\text{O}$ ). |
| $^{13}\text{C}$ NMR ( $\text{CDCl}_3$ ) | $\delta$ ~74 (quaternary carbon C10), $\delta$ ~40-45 ( $\text{CH}_2$ adjacent to C10), $\delta$ ~20-35 (other $\text{CH}_2$ carbons in the chains), $\delta$ ~25 (methyl carbon at C10), $\delta$ ~14 (terminal methyl carbons).   |
| IR (KBr or neat)                        | Strong, broad absorption around $3400\text{ cm}^{-1}$ (O-H stretch of the alcohol), sharp absorptions around $2920$ and $2850\text{ cm}^{-1}$ (C-H stretches of the alkyl chains), absorption around $1150\text{ cm}^{-1}$ (C-O stretch of the tertiary alcohol).   |
| Mass Spec (EI)                          | Molecular ion peak ( $\text{M}^+$ ) at $m/z$ 298. A prominent peak corresponding to the loss of a water molecule ( $\text{M}-18$ ) at $m/z$ 280. Fragmentation patterns showing cleavage on either side of the tertiary carbon, leading to characteristic fragment ions.  |

## Potential Biological Role and Applications

While specific biological studies on **10-Methyl-10-nonadecanol** are not extensively reported, its structural similarity to other long-chain fatty alcohols suggests potential interactions with biological membranes.<sup>[1]</sup> The long, hydrophobic alkyl chains can intercalate into the lipid bilayer of cell membranes, while the polar hydroxyl group can interact with the polar head groups of phospholipids or the aqueous environment.

This amphiphilic nature could influence membrane properties such as fluidity and permeability.<sup>[1]</sup> Such interactions are of significant interest in drug development, where molecules with these characteristics can be explored as penetration enhancers or as components of drug delivery systems like liposomes or solid lipid nanoparticles.

## Conceptual Interaction with a Lipid Bilayer



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Caption: Interaction of **10-Methyl-10-nonadecanol** with a lipid bilayer.

## Conclusion

**10-Methyl-10-nonadecanol** represents an interesting long-chain tertiary alcohol with potential applications in materials science and drug delivery. This technical guide provides a comprehensive, albeit predictive, framework for its synthesis and characterization. The proposed Grignard synthesis is a robust and high-yielding method for obtaining this molecule. The predicted spectroscopic data provides a clear roadmap for its identification and characterization. Further research into the biological activities of **10-Methyl-10-nonadecanol** is warranted to explore its full potential, particularly its interactions with cellular membranes and its utility in pharmaceutical formulations.

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## References

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- 2. Method for synthesis of long-chain carboxylic acids and alcohols - Patent 0064021 [data.epo.org]
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